

Application Note and Protocols for Pentachloroanisole Certified Reference Standards

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Compound of Interest

Compound Name: Pentachloroanisole

Cat. No.: B052094

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to sourcing and utilizing **Pentachloroanisole** certified reference standards for analytical applications. It includes a list of reputable suppliers, detailed experimental protocols for the preparation of calibration standards and sample analysis using gas chromatography-mass spectrometry (GC-MS), and visual workflows to streamline your experimental processes.

Sourcing Pentachloroanisole Certified Reference Standards

The procurement of high-quality, certified reference materials (CRMs) is the foundational step for accurate and reproducible analytical measurements. **Pentachloroanisole** (PCA), a metabolite of the fungicide pentachlorophenol (PCP), is an important analyte in environmental monitoring and food safety analysis. Several accredited suppliers provide **Pentachloroanisole** CRMs in various formats. When selecting a supplier, it is crucial to consider factors such as the certification (e.g., ISO 17034), the format of the standard (neat solid or solution), concentration, and the associated uncertainty.

Below is a summary of offerings from reputable suppliers of **Pentachloroanisole** certified reference standards:

Supplier	Product Name	Catalog Number	Format	Concentration	Certified Value & Uncertainty	Accreditation
AccuStandard	Pentachloroanisole	P-199S	Solution in Methanol	100 µg/mL	Not explicitly stated on the product page, provided in the Certificate of Analysis.	ISO 17034[1]
Pentachloroanisole	P-199N	Neat	10 mg	Not explicitly stated on the product page, provided in the Certificate of Analysis.	ISO 17034	
LGC Standards	2,3,4,5,6-Pentachloroanisole	TRC-P237910	Neat	100 mg, 250 mg, 1 g	Not explicitly stated on the product page, provided in the Certificate of Analysis.	Produced under ISO/IEC 17025 and ISO 17034. [2]
LabStandard	Pentachloroanisole	CRM1Y6P 707	Neat	25 mg, 50 mg	Purity ≥ 95%, specific value and	ISO 17034[3]

uncertainty
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Pentachloroanisole solution	Not specified	Solution	Various	Not explicitly stated on the product page, provided in the Certificate of Analysis.	ISO 17034[4]	
SPEX CertiPrep	2,3,4,5,6-Pentachloroanisole	S-2930	Solution in Methanol	1000 µg/mL	Target analytes to a ±2% accuracy, corrected for raw material purity.	ISO/IEC 17025 and ISO 17034[5]
CPAchem	Pentachloroanisole	Not specified	Neat or Solution	Custom	Expanded uncertainty corresponds to a 95% confidence level.	ISO 17034, ISO 17025, ISO 9001[6]

Experimental Protocols

The following protocols are detailed methodologies for the preparation of calibration standards and the analysis of **Pentachloroanisole** in environmental samples, primarily based on principles outlined in EPA Methods 8270 and 525.2. These methods are widely accepted for the analysis of semi-volatile organic compounds in various matrices.

Preparation of Calibration Standards

Accurate quantification of **Pentachloroanisole** requires a series of calibration standards. This protocol describes the preparation of a stock solution from a neat CRM and subsequent serial dilutions.

Materials:

- **Pentachloroanisole** neat certified reference standard
- Methanol, HPLC or GC grade
- Class A volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated analytical balance
- Gastight syringes

Procedure:

- Stock Standard Preparation (e.g., 1000 µg/mL):
 - Allow the neat **Pentachloroanisole** CRM vial to equilibrate to room temperature before opening.
 - Accurately weigh approximately 10 mg of the neat standard onto a calibrated analytical balance.
 - Quantitatively transfer the weighed standard to a 10 mL Class A volumetric flask.
 - Dissolve the standard in a small amount of methanol and then dilute to the mark with methanol.
 - Cap the flask and invert it several times to ensure homogeneity. This is your stock standard solution.
- Intermediate Standard Preparation (e.g., 10 µg/mL):

- Pipette 1.0 mL of the 1000 µg/mL stock standard solution into a 100 mL Class A volumetric flask.
- Dilute to the mark with methanol.
- Cap and invert to mix thoroughly.
- Working Calibration Standards (e.g., 10, 25, 50, 100, 250, 500 ng/mL):
 - Perform serial dilutions from the intermediate standard solution to prepare a series of working calibration standards. For example, to prepare a 100 ng/mL standard, pipette 1.0 mL of the 10 µg/mL intermediate standard into a 100 mL volumetric flask and dilute to the mark with methanol.
 - Prepare a blank by filling a vial with methanol.

Storage: Store all standard solutions in amber glass vials at 4°C to minimize degradation.

Sample Preparation and Analysis by GC-MS (Based on EPA Method 8270)

This protocol outlines a generic procedure for the extraction and analysis of **Pentachloroanisole** from a water sample.

Materials:

- Water sample
- Dichloromethane (DCM), GC grade
- Sodium sulfate, anhydrous
- Concentrator tube
- Separatory funnel
- Gas Chromatograph with a Mass Spectrometric Detector (GC-MS)

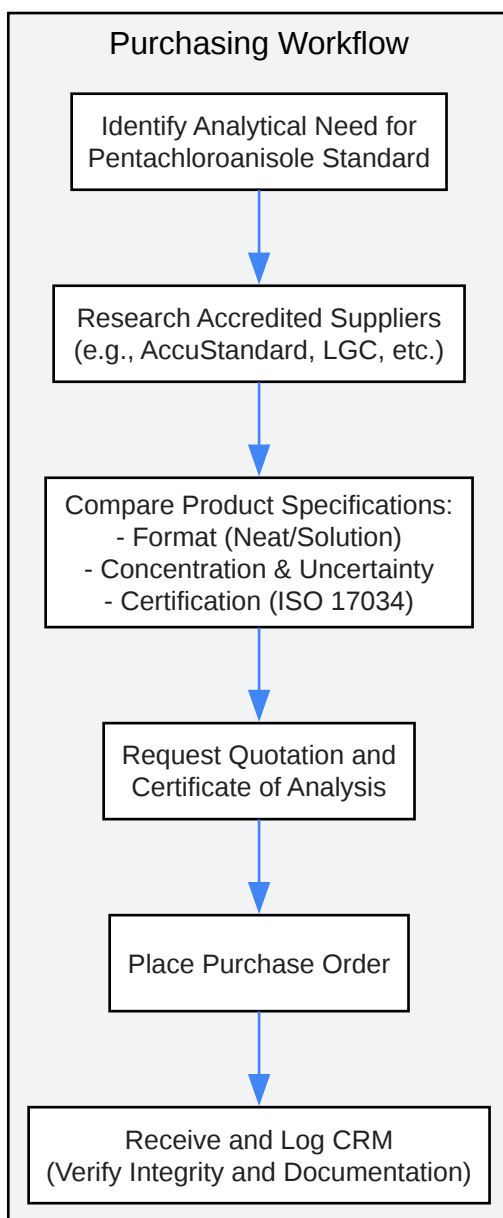
Procedure:

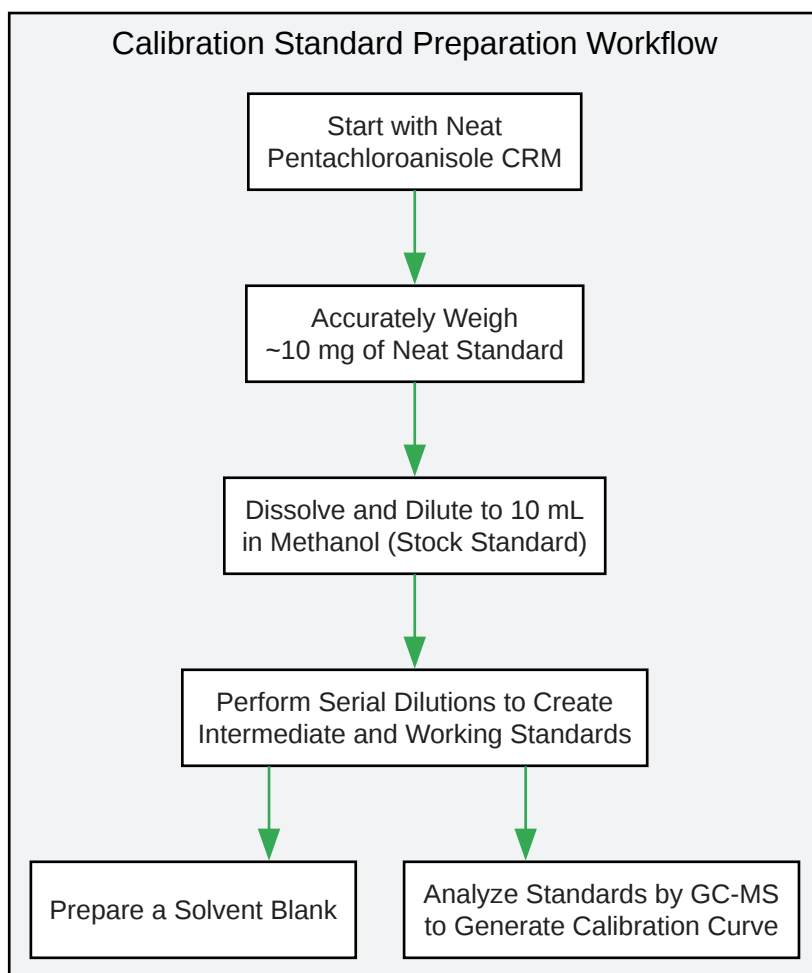
- **Sample Extraction:**
 - Measure 1 liter of the water sample into a 2-liter separatory funnel.
 - Spike the sample with appropriate internal standards and surrogates.
 - Adjust the sample pH to >11 with sodium hydroxide and perform a liquid-liquid extraction with three 60 mL portions of DCM.
 - Combine the DCM extracts.
 - Adjust the aqueous phase pH to <2 with sulfuric acid and perform a second liquid-liquid extraction with three 60 mL portions of DCM.
 - Combine all DCM extracts.
- **Drying and Concentration:**
 - Pass the combined extract through a drying column containing anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish (K-D) apparatus or other suitable concentration technique.
- **GC-MS Analysis:**
 - **Injection:** Inject 1-2 μ L of the concentrated extract into the GC-MS system.
 - **Gas Chromatograph (GC) Conditions (Typical):**
 - **Column:** 30 m x 0.25 mm ID x 0.25 μ m film thickness fused-silica capillary column (e.g., DB-5ms or equivalent).
 - **Inlet Temperature:** 250°C.
 - **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.

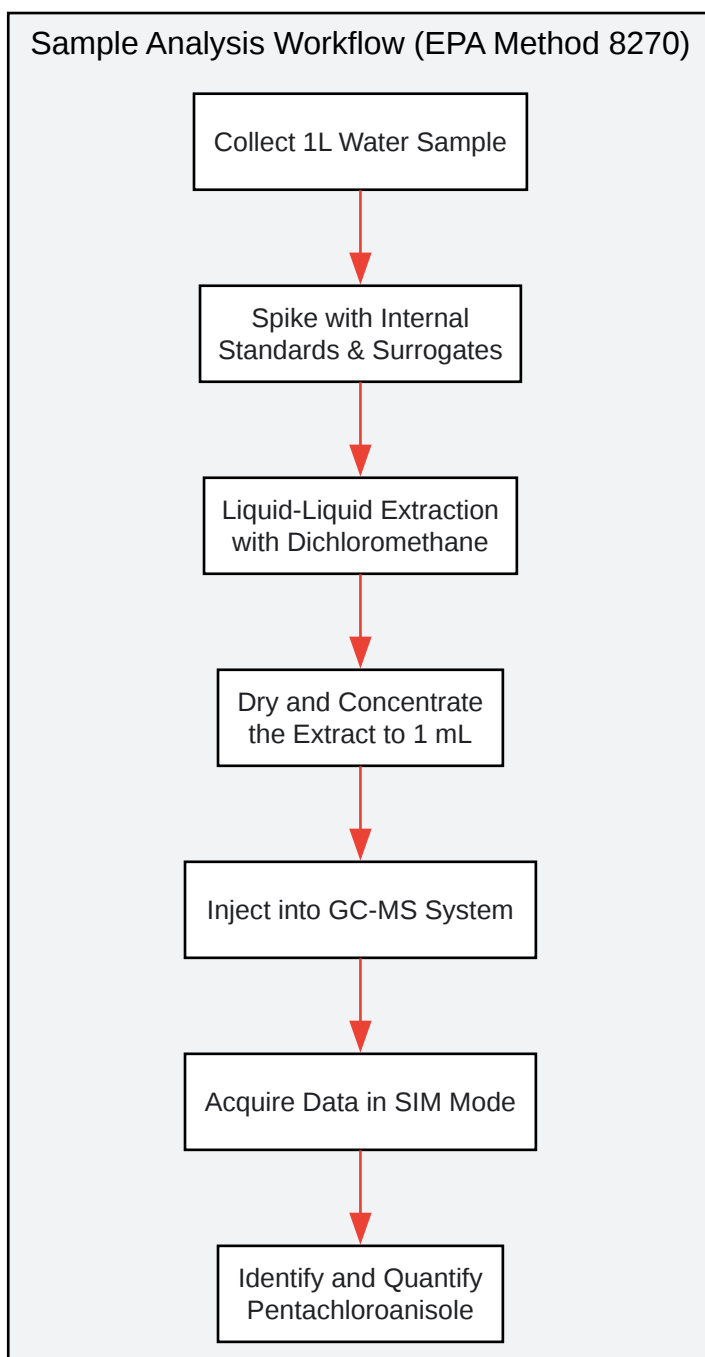
- Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 300°C at 10°C/min, and hold for 5 minutes.
- Mass Spectrometer (MS) Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Monitor characteristic ions for **Pentachloroanisole** (e.g., m/z 280, 265, 250).
- Data Analysis:
 - Identify **Pentachloroanisole** in the sample chromatogram by comparing its retention time and mass spectrum to that of a known standard.
 - Quantify the concentration of **Pentachloroanisole** using the calibration curve generated from the working standards.

Visualizations

The following diagrams illustrate key workflows described in this application note.







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